

# Physical and chemical properties of Ceric Ammonium Nitrate for lab use.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

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An In-depth Technical Guide to Ceric Ammonium Nitrate (CAN) for Laboratory Applications

## Introduction

Ceric Ammonium Nitrate, commonly abbreviated as CAN, is an inorganic compound with the chemical formula  $(\text{NH}_4)_2[\text{Ce}(\text{NO}_3)_6]$ .<sup>[1][2]</sup> It is a versatile and powerful one-electron oxidizing agent widely employed in both organic and inorganic chemistry.<sup>[3][4]</sup> This orange-red crystalline solid is valued for its high solubility in water and polar organic solvents, its stability as a reagent, and its utility under mild reaction conditions.<sup>[1][4][5]</sup> This guide provides a comprehensive overview of the physical, chemical, and safety properties of CAN, along with detailed experimental protocols for its use in a laboratory setting.

## Physical and Chemical Properties

CAN is a readily available and shelf-stable cerium(IV) salt.<sup>[2]</sup> The  $\text{Ce}^{4+}$  ion is a strong one-electron oxidant, with a standard reduction potential of approximately +1.61 V versus the Normal Hydrogen Electrode (NHE), making it a more potent oxidizing agent than chlorine ( $\text{Cl}_2$ ).<sup>[1][2]</sup> During a redox reaction, the  $\text{Ce(IV)}$  ion is reduced to the  $\text{Ce(III)}$  ion, a process accompanied by a distinct color change from orange-red to a pale yellow, assuming the substrate and product are not strongly colored.<sup>[2][5]</sup> This visual cue is often useful for monitoring reaction progress.

## Quantitative Data Summary

The key physical and chemical properties of Ceric Ammonium Nitrate are summarized in the table below for easy reference.

Property	Value	References
Chemical Formula	$(\text{NH}_4)_2[\text{Ce}(\text{NO}_3)_6]$	[1][2][6]
Molecular Weight	548.22 g/mol	[6][7][8]
Appearance	Orange-red crystalline solid/powder	[1][2][4]
Melting Point	107–108 °C (decomposes)	[1][2][4][5]
Solubility in Water	141 g/100 mL (25 °C); 227 g/100 mL (80 °C)	[2][5]
Other Solvents	Soluble in alcohols, nitric acid, and acetonitrile.[4][5] Insoluble in chloroform and carbon tetrachloride.[5]	
Standard Reduction Potential	$E^\circ \approx 1.61 \text{ V}$ ( $\text{Ce}^{4+}/\text{Ce}^{3+}$ vs. NHE)	[1][2]
Crystal Structure	Monoclinic	[2]
CAS Number	16774-21-3	[2][4]

## Applications in Organic Synthesis

CAN is a preferred oxidant for a multitude of functional group transformations due to its effectiveness and often mild reaction conditions. It is frequently used in mixed aqueous solvents, such as acetonitrile/water, to accommodate the solubility of organic substrates.[4][5]

## Oxidation of Alcohols, Phenols, and Ethers

CAN is widely used for the oxidation of various oxygen-containing functional groups.[2][5]

- Alcohols: It efficiently oxidizes secondary alcohols to ketones and benzylic or allylic alcohols to their corresponding aldehydes or ketones.[1][3]

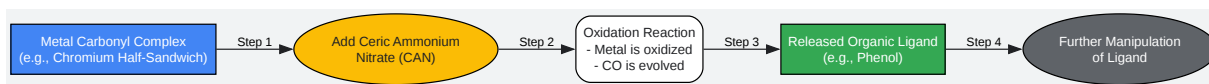
- Phenols: Phenols and hydroquinones are readily oxidized to quinones.[2][9]
- Ethers: CAN is notably used for the cleavage of p-methoxybenzyl (PMB) ethers, which serve as protecting groups for alcohols.[2]

## Carbon-Carbon and Carbon-Heteroatom Bond Formation

As a one-electron oxidant, CAN is capable of generating radical intermediates, which can then participate in various bond-forming reactions.[1][3] This makes it a valuable tool for oxidative addition reactions to alkenes, enabling the formation of complex molecular architectures.[3]

## Deprotection of Metal Carbonyls

CAN is traditionally used to release organic ligands from metal carbonyls by oxidizing the metal center.[2] A classic example is in the Wulff-Dötz reaction, where a phenol ligand can be isolated from a chromium complex via mild CAN oxidation.[2]



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Caption: Workflow for the deprotection of organic ligands from metal carbonyls using CAN.

## Experimental Protocols

The following sections provide detailed methodologies for common laboratory procedures involving CAN.

## Preparation and Standardization of 0.1 M CAN Solution for Titration

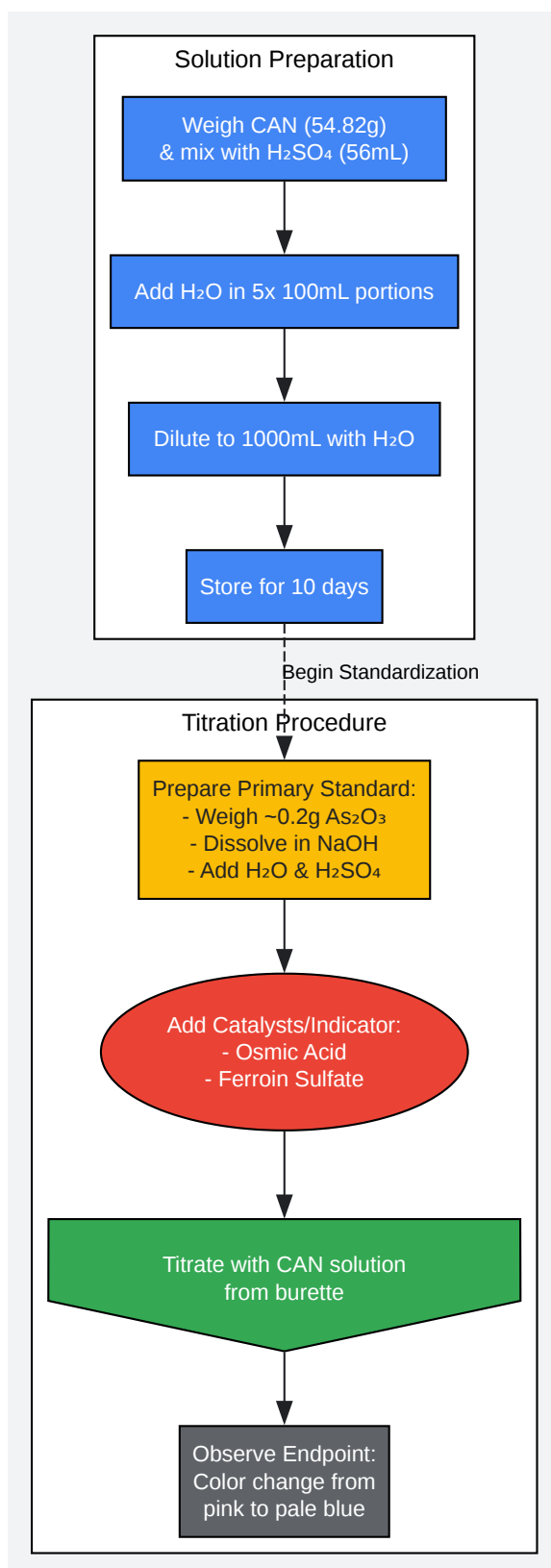
This protocol is essential for quantitative analysis where CAN is used as an oxidimetric standard.[10]

## A. Preparation of 0.1 M Ceric Ammonium Nitrate Solution[11][12]

- Weigh 54.82 g of Ceric Ammonium Nitrate.[11]
- In a suitable flask, mix the CAN with 56 mL of sulfuric acid and shake for approximately 2 minutes.[11][12]
- Carefully add 100 mL of water and shake. Repeat this process four more times for a total of five additions of 100 mL water.[11][12]
- Once a clear solution is obtained, dilute it to a final volume of 1000 mL with water.[11][12]
- Store the solution protected from light. It is recommended to standardize the solution after allowing it to stand for about 10 days.[11][12]

## B. Standardization against Arsenic Trioxide[11][12]

- Accurately weigh approximately 0.2 g of arsenic trioxide ( $\text{As}_2\text{O}_3$ ), previously dried at 105 °C for one hour, and transfer it to a 500 mL conical flask.[11][12]
- Add 25 mL of an 8.0% w/v sodium hydroxide solution and swirl to dissolve the solid.[11][12]
- Add 100 mL of water, mix, and then add 30 mL of dilute sulfuric acid.[11][12]
- Add 0.15 mL of osmic acid solution (as a catalyst) and 0.1 mL of ferroin sulfate solution (as an indicator).[11]
- Titrate with the prepared CAN solution. The endpoint is reached when the pink color of the indicator changes to a very pale blue. Add the titrant slowly as the endpoint is approached.  
[11][12]
- The molarity is calculated based on the equivalence: 1 mL of 0.1 M ceric ammonium nitrate is equivalent to 0.004946 g of  $\text{As}_2\text{O}_3$ . [11]



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Caption: Experimental workflow for the preparation and standardization of a CAN solution.

## Qualitative Test for Alcohols

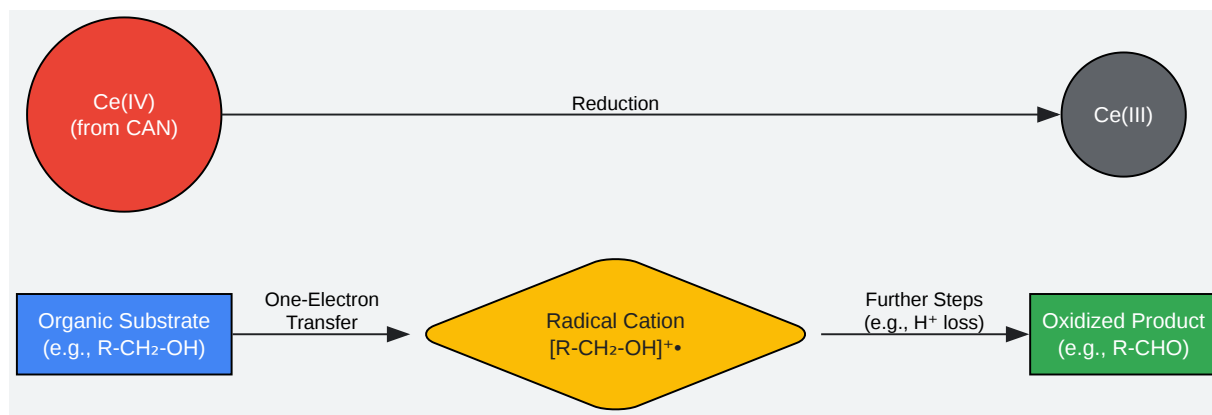
This simple colorimetric test can be used to detect the presence of an alcohol functional group. The alcohol replaces a nitrate ion in the CAN complex, resulting in a color change from yellow to red.<sup>[13]</sup>

- Reagent Preparation: Dissolve 20 g of CAN in 200 mL of warm, dilute nitric acid.<sup>[13]</sup>
- Sample Preparation: Dissolve approximately 50 mg of the unknown organic compound in 1-2 mL of a suitable solvent (e.g., water or dioxane).<sup>[13]</sup>
- Procedure: Place 1 mL of the prepared CAN reagent in a test tube. Add a few drops of the dissolved sample and shake well.<sup>[13]</sup>
- Observation: An immediate change in color from yellow to red indicates a positive test for an alcohol. Note that for water-insoluble samples, a red color in either layer is considered a positive result. The red color may fade over time as the alcohol is oxidized.<sup>[13][14]</sup>

## Oxidation of an Aromatic Methyl Group: p-Xylene to p-Tolualdehyde

This protocol demonstrates the utility of CAN in oxidizing benzylic C-H bonds.

- Prepare a solution of 0.4 mol of CAN in 200 mL of 50% aqueous acetic acid.<sup>[9]</sup>
- Add 0.1 mol of p-xylene to the solution.<sup>[9]</sup>
- Heat the mixture on a boiling water bath under vigorous stirring with a reflux condenser for 20 minutes. The solution's color should fade to a light yellow.<sup>[9]</sup>
- After cooling, extract the product from the mixture three times using diethyl ether.<sup>[9]</sup>
- Combine the ether extracts and wash with a sodium carbonate solution to remove acidic byproducts.<sup>[9]</sup>
- Dry the ether layer with a drying agent like magnesium sulfate ( $\text{MgSO}_4$ ) and then remove the solvent via distillation to isolate the p-tolualdehyde product.<sup>[9]</sup>



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Caption: Simplified pathway of a CAN-mediated one-electron oxidation process.

## Safety, Handling, and Storage

Ceric Ammonium Nitrate is a strong oxidizing agent and requires careful handling to ensure laboratory safety.

- Hazards: CAN is a strong oxidizer and may intensify fires; contact with combustible materials could lead to ignition.[1][15][16] It can cause severe skin burns and eye damage and is harmful if swallowed.[1][7][17] It may also cause respiratory irritation and allergic skin reactions.[7][16]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling CAN.[16][17][18] Work should be conducted in a well-ventilated area or under a chemical fume hood.[18] Eyewash stations and safety showers should be readily accessible.[15]
- Handling: Avoid creating dust. Do not breathe dust.[17] Keep away from heat, open flames, and combustible materials.[15][16] Wash hands thoroughly after handling.[15][18]
- Storage: Store in a cool, dry, well-ventilated place in a tightly closed container.[5][17] Store away from incompatible materials such as strong reducing agents, combustible materials,

acids, bases, and finely powdered metals.[5][15][18] The recommended storage temperature is often between +5°C and +30°C.[5][19]

- Disposal: Dispose of waste in accordance with local, regional, and national regulations. As an oxidizer, it should not be mixed with other chemical waste without consideration of its reactivity.[20]

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## References

- 1. grokipedia.com [grokipedia.com]
- 2. Ceric ammonium nitrate - Wikipedia [en.wikipedia.org]
- 3. Cerium Ammonium Nitrate - CAN [organic-chemistry.org]
- 4. Ceric Ammonium Nitrate (CAN) [commonorganicchemistry.com]
- 5. chembk.com [chembk.com]
- 6. Ammonium cerium(IV) nitrate - Ceric ammonium nitrate, Ammonium cerium(IV) nitrate [sigmaaldrich.com]
- 7. Cerium (IV) Ammonium Nitrate - ProChem, Inc. [prochemonline.com]
- 8. Ceric ammonium nitrate | CeH8N8O18 | CID 180504 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Sciencemadness Discussion Board - Ceric ammonium nitrate- uses and synthesis - Powered by XMB 1.9.11 [sciencemadness.org]
- 10. gfschemicals.com [gfschemicals.com]
- 11. Preparation and Standardization of 0.1 M Ceric Ammonium Nitrate | Pharmaguideline [pharmaguideline.com]
- 12. pharmapath.in [pharmapath.in]
- 13. 5 Ways to Make Ceric Ammonium Nitrate Test Approachable to Students [labster.com]
- 14. youtube.com [youtube.com]



- 15. fishersci.com [fishersci.com]
- 16. Cerium(IV) Ammonium Nitrate SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 17. carlroth.com [carlroth.com]
- 18. fishersci.com [fishersci.com]
- 19. Ceric ammonium nitrate CAS#: 16774-21-3 [m.chemicalbook.com]
- 20. columbuschemical.com [columbuschemical.com]
- To cite this document: BenchChem. [Physical and chemical properties of Ceric Ammonium Nitrate for lab use.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8810996#physical-and-chemical-properties-of-ceric-ammonium-nitrate-for-lab-use]

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